

CAS number and molecular weight of Fmoc-Phe(4-tBu)-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fmoc-Phe(4-tBu)-OH

Cat. No.: B557282

[Get Quote](#)

Physicochemical Data for Fmoc-Phe(4-tBu)-OH

For ease of reference and comparison, the fundamental physicochemical properties of **Fmoc-Phe(4-tBu)-OH** are summarized in the table below. This data is essential for accurate reagent measurement, reaction stoichiometry, and analytical characterization.

Identifier	Value
CAS Number	213383-02-9[1][2][3]
Molecular Weight	443.56 g/mol [1][4]
Molecular Formula	C ₂₈ H ₂₉ NO ₄ [1][2][3][4]

Fmoc-Phe(4-tBu)-OH, also known as Fmoc-4-tert-butyl-L-phenylalanine, is an amino acid derivative widely used in peptide synthesis.[1][2] The fluorenylmethoxycarbonyl (Fmoc) group serves as a protecting group for the amino functionality, which is a key aspect of its utility in solid-phase peptide synthesis.[2][4] The tert-butyl group on the phenylalanine side chain enhances the solubility and stability of the molecule.[1][4] Note that the corresponding D-form, Fmoc-D-Phe(4-tBu)-OH, has a different CAS number: 252049-14-2.[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. advancedchemtech.com [advancedchemtech.com]
- 4. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [CAS number and molecular weight of Fmoc-Phe(4-tBu)-OH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b557282#cas-number-and-molecular-weight-of-fmoc-phe-4-tbu-oh]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com